

Introduction: Navigating the Isomers of Acetylated Tyrosine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *(R)-3-(4-Acetoxyphenyl)-2-aminopropanoic acid*

Cat. No.: B11885238

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Amino acids and their derivatives are the foundational building blocks of modern therapeutics. [1] Within this class, tyrosine derivatives are pivotal. Acetylation of tyrosine can occur at two primary sites: the alpha-amino group (N-acetylation) or the phenolic hydroxyl group (O-acetylation). Furthermore, as a chiral molecule, tyrosine exists as L- and D-enantiomers.

It is critical to distinguish O-acetyl-D-tyrosine from its isomers:

- N-acetyl-D-tyrosine (CAS 19764-32-0): The most commonly available commercial form labeled "Acetyl-D-tyrosine." Here, the acetyl group is on the nitrogen of the alpha-amino group.[2]
- O-acetyl-L-tyrosine (CAS 6636-22-2): The enantiomer of the title compound, where the acetylation is on the phenolic oxygen of L-tyrosine.[3][4]
- N-acetyl-L-tyrosine (CAS 537-55-3): A widely used supplement known for its increased solubility and bioavailability compared to L-tyrosine.[5]

O-acetyl-D-tyrosine is a specialized and less common derivative, primarily utilized as a custom building block in synthetic chemistry. Its significance lies in the strategic incorporation of a D-

amino acid into peptides, which can confer resistance to enzymatic degradation by proteases, thereby extending the biological half-life of peptide-based drugs.^[6]

Chemical Structure and Physicochemical Properties

Chemical Structure Elucidation

O-acetyl-D-tyrosine is structurally defined as (2R)-2-amino-3-(4-acetoxyphenyl)propanoic acid. The key features are the D-configuration at the alpha-carbon (R-configuration) and the acetyl ester on the phenolic ring.

Caption: 2D Chemical Structure of O-acetyl-D-tyrosine.

Physicochemical Data Summary

Quantitative data for O-acetyl-D-tyrosine is summarized below. Where specific data for the D-isomer is not publicly available, data for the corresponding L-isomer is provided for comparison, as their physical properties (e.g., melting point, molecular weight) are expected to be identical, while chiroptical properties are equal and opposite.

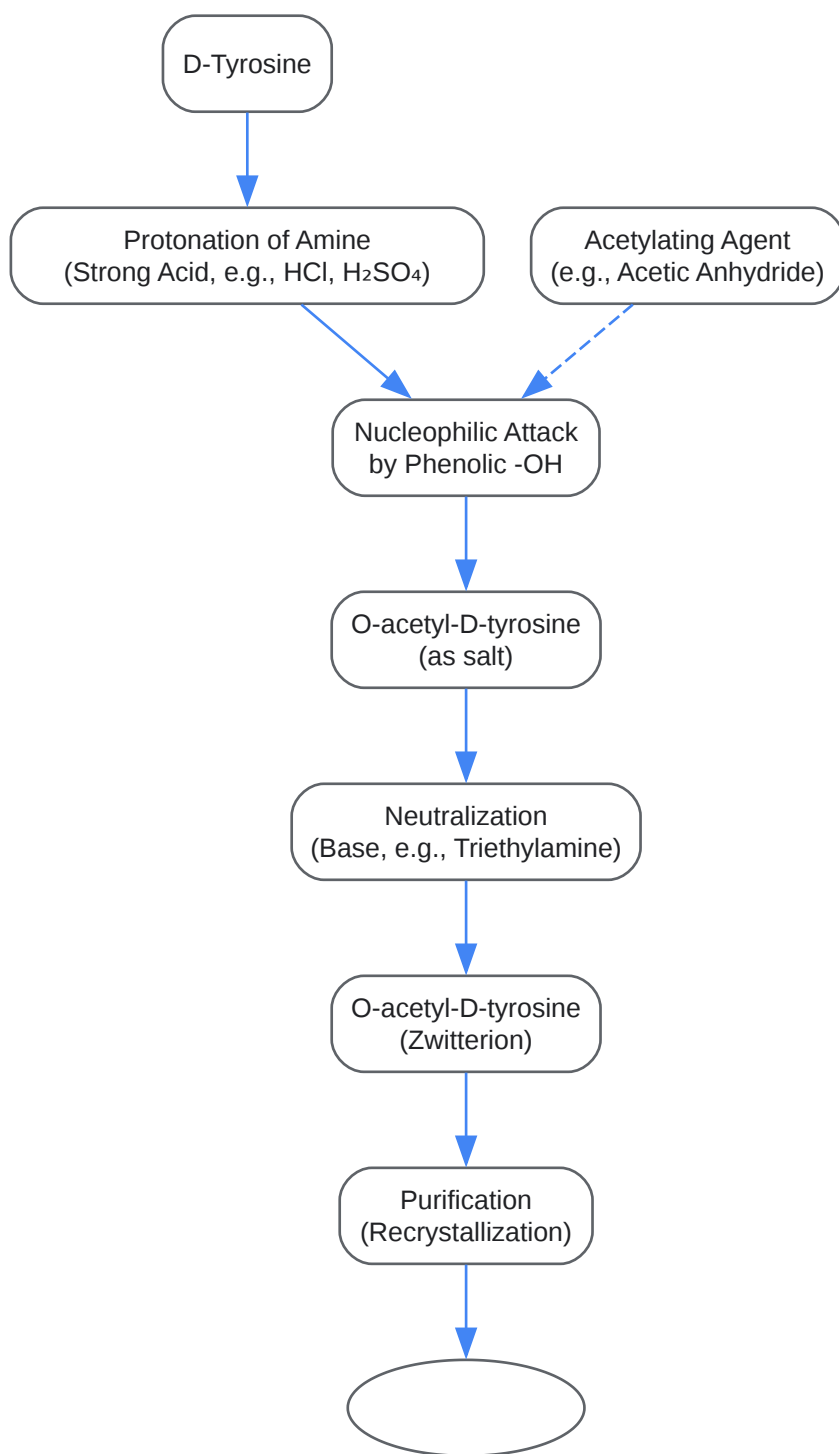
Property	Value	Source
IUPAC Name	(2R)-2-amino-3-(4-acetoxyphenyl)propanoic acid	-
Molecular Formula	C ₁₁ H ₁₃ NO ₄	[3]
Molecular Weight	223.22 g/mol	[3]
CAS Number	Not assigned. (Compare O-acetyl-L-tyrosine: 6636-22-2)	[3]
Appearance	White to off-white powder (inferred from L-isomer)	[3]
Melting Point	197-204 °C (for L-isomer)	[3]
Optical Rotation [α] ²⁰ /D	+19 ± 2.5° (c=1 in 80% AcOH) (inferred)	[3]
SMILES	CC(=O)OC1=CC=C(CC(=O)O)C=C1	-
InChIKey	BQJCRGMLZYFDFB-SCSAIBSYSA-N	-

Synthesis and Characterization

The synthesis of O-acetyl-D-tyrosine requires a chemoselective approach to acetylate the phenolic hydroxyl group without affecting the more nucleophilic alpha-amino group.

Synthetic Strategy: Acid-Mediated O-Acetylation

The core principle for selective O-acetylation relies on modulating the nucleophilicity of the functional groups. Under strongly acidic conditions, the alpha-amino group is protonated to form a non-nucleophilic ammonium salt (-NH₃⁺). The phenolic hydroxyl group, being less basic, remains largely unprotonated and is therefore free to act as the nucleophile, attacking the acetylating agent. This principle, "acidity favors O-acylation, while alkalinity favors N-acylation," is a well-established strategy in amino acid chemistry.[7][8]



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Caption: Workflow for the selective synthesis of O-acetyl-D-tyrosine.

Experimental Protocol: Selective O-Acetylation of D-Tyrosine

This protocol is an exemplary method adapted from established procedures for the O-acylation of L-tyrosine.^{[7][8][9]}

Materials:

- D-Tyrosine
- Acetic Anhydride (Ac_2O)
- Glacial Acetic Acid
- Perchloric Acid (70%) or concentrated Sulfuric Acid
- Triethylamine (TEA) or other suitable organic base
- Ethanol
- Diethyl Ether

Procedure:

- Reaction Setup: Suspend D-Tyrosine (1.0 eq) in glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer and an ice bath.
 - Rationale: Glacial acetic acid serves as a solvent that is compatible with the acidic conditions required. The ice bath is used to control the exothermic reaction upon addition of the strong acid and acetylating agent.
- Amine Protonation: Carefully add a catalytic amount of a strong acid (e.g., perchloric acid or sulfuric acid) to the suspension while stirring and cooling. Stir for 15-20 minutes.
 - Rationale: This step is crucial for selectivity. The strong acid protonates the alpha-amino group, rendering it non-nucleophilic and preventing the formation of N-acetyl or N,O-diacetyl byproducts.^{[7][8]}

- **Acetylation:** Slowly add acetic anhydride (1.1-1.2 eq) dropwise to the reaction mixture, maintaining the temperature below 10°C. After the addition is complete, allow the reaction to warm to room temperature and stir for 2-4 hours or until TLC/HPLC analysis indicates complete consumption of the starting material.
 - **Rationale:** Acetic anhydride is the acetylating agent. A slight excess ensures the reaction goes to completion. The phenolic hydroxyl group attacks the carbonyl carbon of the anhydride to form the ester.
- **Workup and Isolation:** Quench the reaction by slowly adding the mixture to ice-cold water or an ice/brine mixture to precipitate the product as its acid salt. Filter the resulting solid and wash with cold diethyl ether to remove residual acetic acid.
 - **Rationale:** The product, being a salt, is often insoluble in cold water, allowing for its isolation by precipitation. The ether wash removes organic-soluble impurities.
- **Neutralization:** Dissolve the filtered solid (the O-acetyl-D-tyrosine salt) in a minimal amount of water or an alcohol like ethanol. Slowly add triethylamine (1.0 eq) with stirring. The zwitterionic product should precipitate out of the solution.
 - **Rationale:** The addition of a base deprotonates the ammonium group, neutralizing the salt and yielding the final zwitterionic amino acid derivative, which is typically less soluble in organic solvents.^[9]
- **Purification:** Collect the precipitate by filtration. The crude product can be further purified by recrystallization from an appropriate solvent system (e.g., ethanol/water) to yield pure O-acetyl-D-tyrosine.
 - **Rationale:** Recrystallization is a standard method for purifying solid organic compounds to achieve high analytical purity.

Analytical Characterization

To confirm the identity and purity of the synthesized product, the following analytical techniques are essential:

- ^1H NMR: Should show a characteristic singlet at ~ 2.3 ppm corresponding to the acetyl ($-\text{COCH}_3$) protons. The aromatic protons will show a shift compared to the starting D-tyrosine.
- Mass Spectrometry (MS): Will confirm the molecular weight ($m/z = 224.09$ for $[\text{M}+\text{H}]^+$).
- Chiral HPLC: Used to confirm the enantiomeric purity and ensure no racemization occurred during the synthesis.
- FT-IR Spectroscopy: Will show a characteristic ester carbonyl stretch ($\sim 1760\text{ cm}^{-1}$) and disappearance of the broad phenolic $-\text{OH}$ stretch from the starting material.

Applications in Research and Drug Development

The primary value of O-acetyl-D-tyrosine lies in its application as a non-natural amino acid building block for peptide synthesis.

- Enhanced Peptide Stability: Peptides constructed with D-amino acids are resistant to degradation by proteases, which are stereospecific for L-amino acids. Incorporating O-acetyl-D-tyrosine can significantly increase the in-vivo half-life of a therapeutic peptide.[\[6\]](#)[\[10\]](#)
- Receptor Binding and Conformation: The introduction of a D-amino acid can alter the peptide's secondary structure (e.g., disrupting alpha-helices or stabilizing beta-turns). This conformational change can be exploited to enhance binding affinity and specificity to a biological target.[\[6\]](#)
- Chiral Synthesis: It can serve as a chiral precursor in the total synthesis of complex natural products or other pharmacologically active molecules.
- Prodrug Strategies: While less common for O-acetylation, the ester group could potentially be used in a prodrug strategy, where it is cleaved in vivo by esterases to release the active D-tyrosine-containing molecule.

Conclusion

O-acetyl-D-tyrosine is a highly specialized amino acid derivative whose synthesis and application require a nuanced understanding of stereochemistry and selective protection chemistry. While not as common as its N-acetyl or L-isomers, it serves as an invaluable tool for

medicinal chemists and drug developers aiming to create novel peptide therapeutics with improved pharmacokinetic profiles. The synthetic route, grounded in the principle of acid-catalyzed chemoselectivity, is robust and scalable, enabling the production of this unique building block for advanced research and development projects.

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- To cite this document: BenchChem. [Introduction: Navigating the Isomers of Acetylated Tyrosine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11885238/docs#introduction-navigating-the-isomers-of-acetylated-tyrosine\]](https://www.benchchem.com/product/b11885238/docs#introduction-navigating-the-isomers-of-acetylated-tyrosine)

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